Thermodynamic Properties of 2-Pentanol: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	2-Pentanol	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-Pentanol** ($C_5H_{12}O$), a secondary alcohol with applications as a solvent and intermediate in chemical synthesis. The information presented herein is intended to be a valuable resource for researchers, scientists, and professionals in drug development and related fields who require accurate and detailed thermodynamic data. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for the determination of these properties, and provides visualizations of experimental workflows and conceptual relationships.

Core Thermodynamic Properties

2-Pentanol, also known as sec-amyl alcohol, is a chiral compound existing as (R)-(-)-**2-pentanol** and (S)-(+)-**2-pentanol**. The data presented in this guide pertains to the racemic mixture unless otherwise specified.

General and Physical Properties

A summary of the fundamental physical and general properties of **2-Pentanol** is provided in Table 1. These properties are crucial for handling, storage, and initial process design.

Table 1: General and Physical Properties of **2-Pentanol**

Property	Value	Units	Reference(s)
Molecular Formula	$C_5H_{12}O$	-	[1]
Molar Mass	88.150	$g \cdot mol^{-1}$	[1]
Appearance	Colorless liquid	-	[1]
Melting Point	-73	°C	[1]
Boiling Point	119.3	°C	[1]
Flash Point	34	°C	[1]
Autoignition Temperature	330	°C	[2]
Solubility in Water	45	g/L	[1]
Density (at 25 °C)	0.812	g/cm^3	[1]
Refractive Index (at 20 °C)	1.406	-	[3]

Thermochemical Properties

The thermochemical properties of **2-Pentanol**, which are essential for understanding its energy content and reaction thermodynamics, are detailed in Table 2.

Table 2: Thermochemical Properties of **2-Pentanol**

Property	Value	Units	State	Reference(s)
Standard Enthalpy of Formation ($\Delta fH\ominus_{298}$)	-365.2	kJ·mol^{-1}	Liquid	[1][4]
Standard Enthalpy of Formation ($\Delta fH\ominus_{298}$)	-311.0	kJ·mol^{-1}	Gas	[1]
Standard Enthalpy of Combustion ($\Delta cH°liquid$)	-3315.4 ± 0.67	kJ·mol^{-1}	Liquid	[4]
Heat Capacity (C)	2.716	J·g^{-1}·K^{-1}	Liquid	[1]
Molar Entropy (S°gas)	392.0 ± 0.9	J·mol^{-1}·K^{-1}	Gas	[5]

Temperature-Dependent Properties

The thermodynamic properties of **2-Pentanol** often vary with temperature. Table 3 presents data on vapor pressure and enthalpy of vaporization at different temperatures.

Table 3: Vapor Pressure and Enthalpy of Vaporization of **2-Pentanol** at Various Temperatures

Temperature (°C)	Vapor Pressure (kPa)	Enthalpy of Vaporization (kJ·mol⁻¹)	Reference(s)
25	0.804	-	[1]
40	-	52.7 ± 0.2	[6]
55	-	50.9 ± 0.2	[6]
70	-	49.0 ± 0.2	[6]
85	-	46.9 ± 0.1	[6]
95	-	45.4 ± 0.1	[6]

The relationship between vapor pressure and temperature can be described by the Antoine equation: $\log_{10}(P) = A - (B / (T + C))$, where P is the vapor pressure in bar and T is the temperature in Kelvin. For **2-Pentanol**, in the temperature range of 298.12 to 383.34 K, the Antoine constants are A = 4.42349, B = 1291.212, and C = -100.017.[5][6]

Experimental Protocols

Accurate determination of thermodynamic properties relies on precise experimental methodologies. This section details the protocols for measuring key thermodynamic parameters of alcohols like **2-Pentanol**.

Determination of Enthalpy of Combustion by Calorimetry

The enthalpy of combustion is determined using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a constant-volume container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the water is measured.

Apparatus:

Tech Support

- Bomb calorimeter

- Oxygen cylinder with pressure regulator

- Crucible

- Ignition wire

- High-precision thermometer or temperature probe

- Analytical balance

Procedure:

- A pellet of a known mass of **2-Pentanol** is placed in the crucible inside the bomb.

- The ignition wire is connected to the electrodes, with a portion of it in contact with the sample.

- The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.

- The bomb is submerged in a known mass of water in the calorimeter.

- The initial temperature of the water is recorded.

- The sample is ignited by passing an electric current through the ignition wire.

- The temperature of the water is recorded at regular intervals until it reaches a maximum and then starts to cool.

- The heat capacity of the calorimeter is determined by combusting a substance with a known enthalpy of combustion (e.g., benzoic acid).

- The enthalpy of combustion of **2-Pentanol** is calculated from the temperature rise, the mass of the sample, and the heat capacity of the calorimeter.

Determination of Heat Capacity by Calorimetry

The heat capacity of liquid **2-Pentanol** can be determined using a differential scanning calorimeter (DSC) or a traditional calorimeter.

Principle: A known quantity of heat is supplied to a known mass of the substance, and the resulting temperature change is measured.

Apparatus:

- Differential Scanning Calorimeter (DSC) or an insulated calorimeter

- Heater with a known power output

- High-precision thermometer or temperature probe

- Analytical balance

- Stirrer

Procedure (using a traditional calorimeter):

- A known mass of **2-Pentanol** is placed in the insulated calorimeter.

- The initial temperature of the liquid is recorded.

- The heater is submerged in the liquid and a known amount of electrical energy (Power x time) is supplied.

- The liquid is stirred continuously to ensure uniform temperature distribution.

- The final temperature of the liquid is recorded once it has stabilized.

- The heat capacity is calculated using the formula: $C = q / (m * \Delta T)$, where q is the heat supplied, m is the mass of the liquid, and ΔT is the change in temperature.

Determination of Vapor Pressure

The vapor pressure of **2-Pentanol** can be measured using a static or dynamic method. A common static method involves using an isoteniscope.

Principle: The liquid is placed in a sealed container, and the pressure of the vapor in equilibrium with the liquid is measured at a specific temperature.
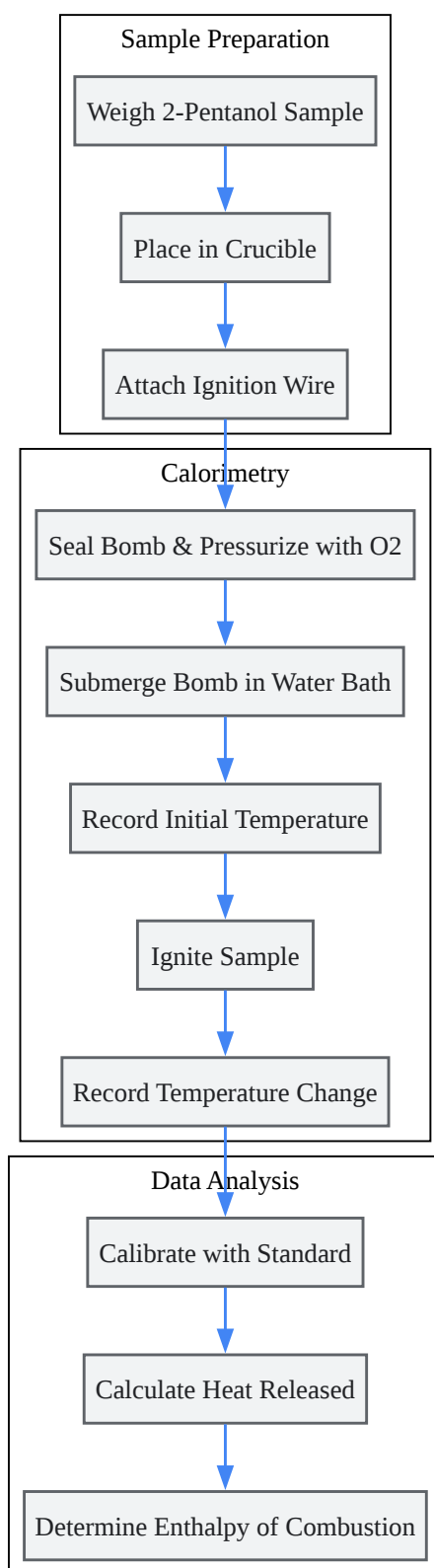
Apparatus:

- Isoteniscope or a similar vapor pressure apparatus

- Constant temperature bath

- Pressure sensor or manometer

- Vacuum pump

Procedure:

- The **2-Pentanol** sample is placed in the bulb of the isoteniscope.

- The apparatus is connected to a vacuum pump to remove the air.

- The bulb is immersed in a constant temperature bath.

- The system is allowed to reach thermal and phase equilibrium.

- The vapor pressure of the sample at that temperature is measured using the pressure sensor.

- The procedure is repeated at different temperatures to obtain the vapor pressure curve.

Visualizations

The following diagrams illustrate the experimental workflow for determining the enthalpy of combustion and the conceptual relationship between key thermodynamic properties.

Sample Preparation

Weigh 2-Pentanol Sample

↓

Place in Crucible

↓

Attach Ignition Wire

Calorimetry

Seal Bomb & Pressurize with O2

↓

Submerge Bomb in Water Bath

↓

Record Initial Temperature

↓

Ignite Sample

↓

Record Temperature Change

Data Analysis

Calibrate with Standard

↓

Calculate Heat Released

↓

Determine Enthalpy of Combustion

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Caption: Workflow for determining the enthalpy of combustion of **2-Pentanol**.
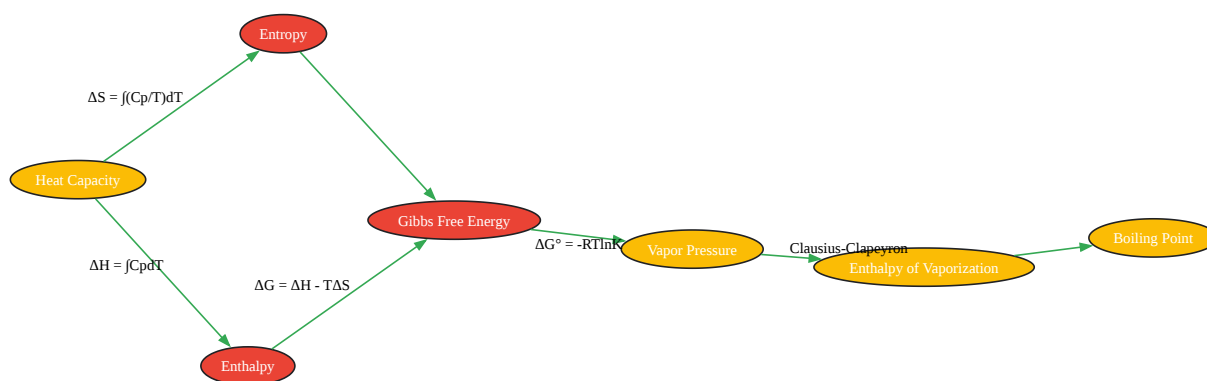
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Caption: Interrelationships between key thermodynamic properties.

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